

ONO-3307 solubility and stability issues

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Compound of Interest

Compound Name: ONO-3307

Cat. No.: B1677311

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ONO-3307 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, stability, and handling of **ONO-3307**.

Frequently Asked Questions (FAQs)

Q1: What is **ONO-3307** and what are its primary targets?

A1: **ONO-3307** is a synthetic protease inhibitor. It competitively inhibits a range of proteases involved in the coagulation cascade. Its targets include trypsin, thrombin, plasma kallikrein, plasmin, pancreatic kallikrein, and chymotrypsin.[1] It has been studied for its protective effects in conditions like disseminated intravascular coagulation (DIC) and acute pancreatitis.[2][3]

Q2: What is the recommended storage condition for **ONO-3307**?

A2: For long-term storage, **ONO-3307** powder should be stored at -20°C, where it is stable for up to three years. Once dissolved in a solvent, the solution should be stored at -80°C and is stable for up to one year.[4]

Q3: How should I prepare a stock solution of **ONO-3307**?

A3: It is recommended to dissolve **ONO-3307** in an organic solvent such as Dimethyl Sulfoxide (DMSO) to prepare a stock solution. For in vivo studies, a suggested method involves initially

dissolving the compound in DMSO, followed by dilution with PEG300, Tween 80, and a saline buffer like PBS.[4]

Q4: What are the different forms of **ONO-3307** available?

A4: **ONO-3307** is available as a mesylate salt (**ONO-3307** mesylate) and as a free base (Ono 3307 Free base).[2][4] It is important to be aware of which form is being used as their molecular weights and potentially solubility characteristics may differ.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation in aqueous solution	ONO-3307 has limited solubility in aqueous buffers.	Prepare a high-concentration stock solution in DMSO. For aqueous working solutions, dilute the DMSO stock into the aqueous buffer with vigorous vortexing. Avoid high final concentrations in aqueous media.
Inconsistent experimental results	Degradation of the compound due to improper storage.	Ensure the solid compound is stored at -20°C and solutions are stored at -80°C.[4] Avoid repeated freeze-thaw cycles. Aliquot stock solutions into single-use volumes.
Difficulty dissolving the compound	The compound may not be readily soluble in the chosen solvent at the desired concentration.	Use DMSO as the primary solvent for preparing stock solutions. Gentle warming and vortexing can aid dissolution.

Data Summary

Storage and Stability

Form	Storage Condition	Stability
Solid (Powder)	-20°C	Up to 3 years[4]
In Solvent	-80°C	Up to 1 year[4]

Inhibition Constants (Ki) of **ONO-3307**

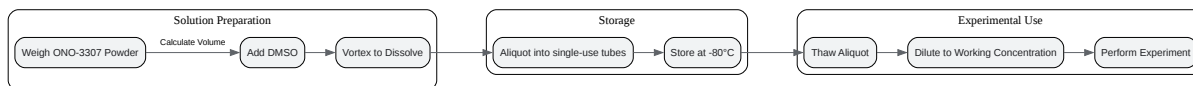
Target Protease	Ki Value (μM)
Trypsin	0.048[1]
Thrombin	0.18[1]
Plasma Kallikrein	0.29[1]
Plasmin	0.31[1]
Pancreatic Kallikrein	3.6[1]
Chymotrypsin	47[1]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

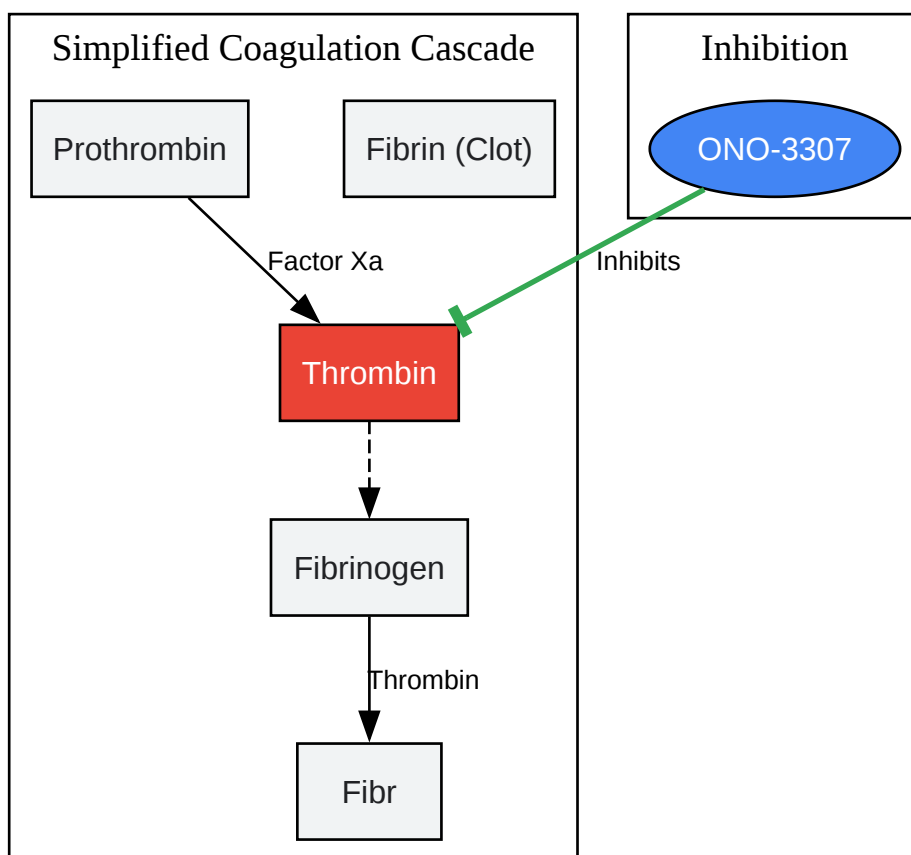
- **Weighing the Compound:** Accurately weigh the required amount of **ONO-3307** (mesylate, MW: 430.46 g/mol ; free base, MW: 334.35 g/mol) in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration.
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials and store at -80°C.

Visualizations



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ONO-3307 Solution Preparation and Handling Workflow.



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Inhibition of Thrombin by **ONO-3307** in the Coagulation Pathway.

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References

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